

Core Physical Properties of 5-Nonanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Nonanol

Cat. No.: B1584527

[Get Quote](#)

5-Nonanol, also known as dibutyl carbinol, is a secondary alcohol with the chemical formula $C_9H_{20}O$.^{[1][2]} Its physical characteristics are fundamental to its application in various chemical syntheses and industrial processes. A summary of its key physical properties is presented in the table below.

Property	Value	Units	Conditions
Molecular Formula	$C_9H_{20}O$	-	-
Molecular Weight	144.25	g/mol	-
Boiling Point	193 - 196	°C	at 760 mmHg
Melting Point	5	°C	-
Density	0.821 - 0.826	g/mL	at 20 °C
Refractive Index	1.429	-	at 20 °C
Solubility in Water	461	mg/L	at 15 °C
Vapor Pressure	0.065	mmHg	at 15 °C
Flash Point	77 - 96	°C	closed cup

Experimental Protocols for Property Determination

The following sections detail standardized laboratory protocols for the determination of the principal physical properties of liquid compounds such as **5-Nonanol**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[3] A common laboratory method for determining the boiling point of a small sample is the capillary tube method.[4][5]

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or a MelTemp apparatus)
- Clamps and stand

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the small test tube.[3]
- A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.[3]
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- The assembly is then heated in an oil bath.[5]
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.
- The heating is continued until a steady stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the pressure inside the tube drops.[5]

Determination of Density

Density is the mass of a substance per unit volume.[6] For a liquid like **5-Nonanol**, density can be determined using a graduated cylinder and an electronic balance.[7][8]

Apparatus:

- Graduated cylinder (e.g., 25 mL or 50 mL)
- Electronic balance

Procedure:

- The mass of a clean, dry graduated cylinder is measured using an electronic balance.[8]
- A known volume of the liquid is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The graduated cylinder containing the liquid is then reweighed.[8]
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the combined mass.
- The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [7]
- For improved accuracy, the procedure should be repeated multiple times, and the average density calculated.[7]

Determination of Solubility

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.[9] The following procedure can be used to determine the solubility of an organic liquid in water.

Apparatus:

- Test tubes with stoppers
- Graduated cylinder or pipette

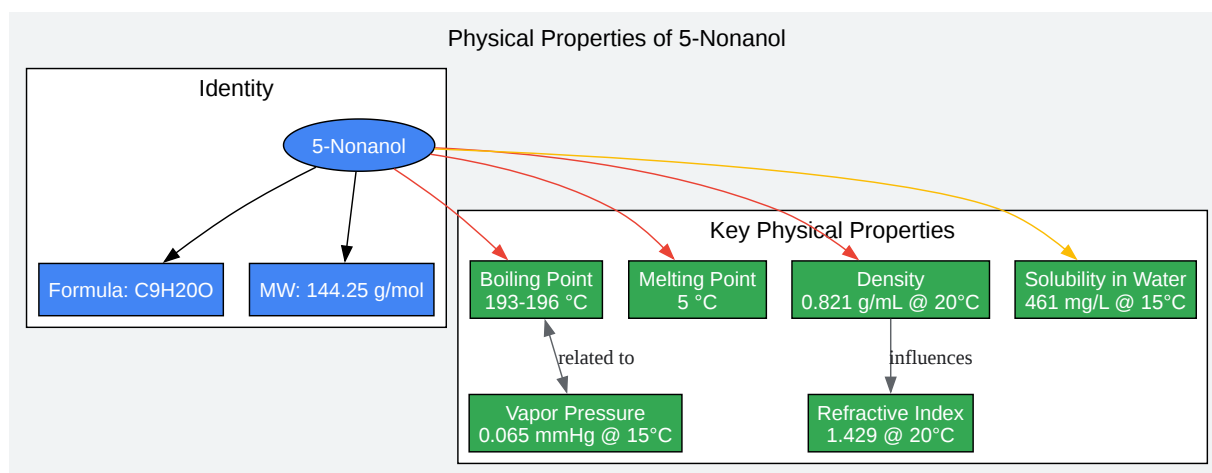
- Balance
- Spatula
- Thermometer
- Water bath (for temperature control)

Procedure:

- A specific volume of the solvent (e.g., 10 mL of distilled water) is measured and placed into a test tube.[\[9\]](#)
- The temperature of the solvent is measured and maintained using a water bath if necessary.[\[10\]](#)
- A small, pre-weighed amount of the solute (**5-Nonanol**) is added to the test tube.[\[9\]](#)
- The test tube is stoppered and shaken vigorously to facilitate dissolution.[\[9\]](#)
- This process is repeated, adding small increments of the solute, until a saturated solution is formed (i.e., no more solute will dissolve, and a separate phase is observed).
- The total mass of the solute added is determined.
- The solubility is then expressed as the mass of solute per volume or mass of the solvent.

Visual Summary of Physical Properties

The following diagram provides a logical overview of the key physical properties of **5-Nonanol**.



[Click to download full resolution via product page](#)

Caption: A diagram illustrating the core physical properties of **5-Nonanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-nonanol | 623-93-8 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 2. 5-Nonanol [webbook.nist.gov]
- 3. cdn.juniata.edu [cdn.juniata.edu]
- 4. youtube.com [youtube.com]
- 5. jeplerts.wordpress.com [jeplerts.wordpress.com]

- 6. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 7. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Measuring Solubility | Secondaire | Alloprof [alloprof.qc.ca]
- 10. The effect of temperature on solubility | Class experiment | RSC Education [edu.rsc.org]
- To cite this document: BenchChem. [Core Physical Properties of 5-Nonanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584527#physical-properties-of-5-nonanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com